Introduction: The Analytical Challenge of 3-(Bromomethyl)cyclohexan-1-one

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Compound of Interest

Compound Name:	*3-(Bromomethyl)cyclohexan-1-one*
CAS No.:	*168278-83-9*
Cat. No.:	*B2947957*

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3-(Bromomethyl)cyclohexan-1-one is a valuable bifunctional molecule, incorporating both a nucleophile-attracting carbonyl group and an electrophilic bromomethyl moiety. Its utility as a synthetic intermediate in the development of novel chemical entities, particularly in medicinal chemistry, demands unambiguous structural verification. While numerous analytical techniques can provide pieces of the structural puzzle, 1H Nuclear Magnetic Resonance (NMR) spectroscopy remains the cornerstone for detailed structural analysis in solution. This guide delves into the nuances of its 1H NMR spectrum, explains the causality behind experimental choices, and objectively compares its performance with complementary techniques to present a self-validating system for structural confirmation.

Section 1: A Deep Dive into the 1H NMR Spectrum

1H NMR spectroscopy provides a detailed map of the proton environments within a molecule. For **3-(Bromomethyl)cyclohexan-1-one**, the spectrum is complex due to the stereochemistry of the cyclohexane ring and the influence of two distinct electron-withdrawing groups.

Predicted 1H NMR Analysis

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The structure of **3-(Bromomethyl)cyclohexan-1-one** features several unique proton environments. The analysis below predicts the expected chemical shift (δ), integration (number of protons), and multiplicity (splitting pattern) for each signal.

- Protons α to Carbonyl (H2, H6): The four protons on the carbons adjacent to the carbonyl group (C2 and C6) are deshielded by the carbonyl's inductive effect and magnetic anisotropy. These protons are expected to resonate in the range of δ 2.2–2.5 ppm.[1][2] Due to the chair conformation of the cyclohexane ring, the axial and equatorial protons are non-equivalent, leading to complex splitting patterns, likely appearing as overlapping multiplets.

- Protons of the Bromomethyl Group (-CH_2Br): The two protons of the bromomethyl group are significantly deshielded due to the strong inductive electron-withdrawing effect of the bromine atom. Their signal is anticipated to appear as a doublet in the region of δ 3.4–3.7 ppm.[3] The splitting into a doublet is caused by coupling to the single adjacent methine proton (H3).

- Methine Proton (H3): The single proton on the carbon bearing the bromomethyl group is deshielded by the adjacent bromine and is also part of the cyclohexane ring. This proton will likely appear as a multiplet, further downfield than other ring protons, due to the influence of the substituent. Its splitting pattern will be complex, arising from coupling to the adjacent ring protons (H2 and H4) and the bromomethyl protons.

- Other Ring Protons (H4, H5): The remaining four protons on C4 and C5 of the cyclohexane ring are the most shielded and will appear furthest upfield, typically in the range of δ 1.5–2.2 ppm.[4] These signals will present as complex, overlapping multiplets due to geminal and vicinal coupling with neighboring protons.

Experimental Protocol: High-Resolution 1H NMR Acquisition

This protocol describes a self-validating system for acquiring a high-quality 1H NMR spectrum. The choice of solvent and internal standard is critical for reproducibility and accuracy.

- Sample Preparation:
  - Weigh approximately 5-10 mg of **3-(Bromomethyl)cyclohexan-1-one** directly into a clean, dry NMR tube. The higher concentration is chosen to ensure a good signal-to-noise

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ratio in a reasonable number of scans.

- Add approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS). $CDCl_3$ is a versatile solvent for a wide range of organic compounds and its residual proton signal (δ 7.26 ppm) is well-defined.[3] TMS is the universally accepted internal standard, with its signal defined as δ 0.00 ppm.[5]
- Cap the NMR tube and gently invert it several times to ensure the sample is completely dissolved and the solution is homogeneous.

- Instrument Setup & Data Acquisition (400 MHz Spectrometer):
  - Insert the sample into the NMR spectrometer and allow it to equilibrate to the probe temperature (typically 298 K) for 5-10 minutes. This ensures thermal stability and minimizes spectral drift.
  - Lock the spectrometer onto the deuterium signal of the $CDCl_3$ solvent. A stable lock is essential for maintaining field homogeneity.
  - Shim the magnetic field to optimize its homogeneity across the sample. This process minimizes peak broadening and distortion, resulting in sharp, well-resolved signals. Poor shimming can introduce artificial splitting patterns, complicating analysis.[6]
  - Set the acquisition parameters: a 90° pulse angle, a spectral width of approximately 16 ppm, an acquisition time of at least 4 seconds, and a relaxation delay of 2 seconds.
  - Acquire the spectrum using 16 scans. The number of scans is chosen as a balance between achieving a good signal-to-noise ratio and minimizing experiment time.
- Data Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Perform phase correction to ensure all peaks are in the positive absorptive mode.
  - Apply baseline correction to obtain a flat baseline across the spectrum.
  - Calibrate the chemical shift axis by setting the TMS peak to δ 0.00 ppm.

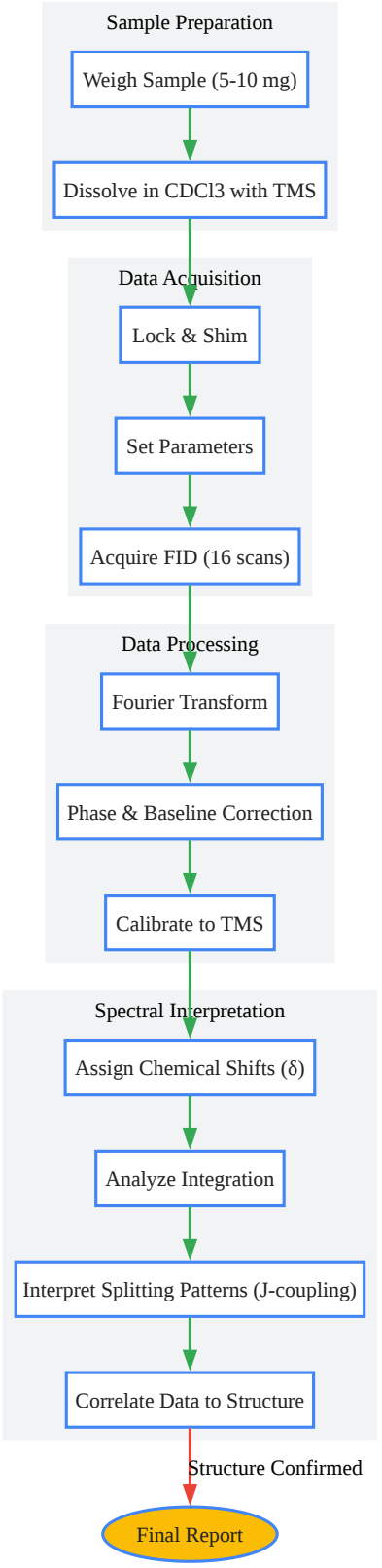
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- Integrate all signals to determine the relative number of protons corresponding to each peak.

Workflow for 1H NMR Analysis

The following diagram illustrates the logical flow from sample preparation to structural confirmation using 1H NMR.

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Caption: Workflow for 1H NMR analysis of **3-(Bromomethyl)cyclohexan-1-one**.

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Section 2: Comparative Analysis with Alternative Spectroscopic Techniques

While 1H NMR is powerful, its data should be corroborated with other techniques for absolute certainty. This is a cornerstone of regulatory submissions and robust scientific publication.

Alternative 1: ^{13}C NMR Spectroscopy

Principle: ^{13}C NMR spectroscopy detects the carbon nuclei in a molecule. A standard broadband proton-decoupled spectrum provides a single peak for each chemically unique carbon atom. This technique is invaluable for confirming the carbon skeleton of the molecule.

Expected Spectrum:

- Carbonyl Carbon (C=O): Extremely deshielded, appearing far downfield at δ > 200 ppm.
- Carbon Bearing Bromine (-CH_2Br): The carbon directly attached to bromine will appear in the range of δ 30-45 ppm.[5]
- Ring Carbons (CH_2 and CH): The remaining five carbons of the cyclohexanone ring will appear in the aliphatic region, typically between δ 20-50 ppm.

Experimental Protocol:

- Sample Preparation: The same sample prepared for 1H NMR can be used. A higher concentration (20-50 mg) is often preferred for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.
- Data Acquisition: Using the same spectrometer, switch the nucleus to ^{13}C. A significantly larger number of scans (e.g., 1024 or more) is required to achieve an adequate signal-to-noise ratio. The experiment is run with broadband proton decoupling to simplify the spectrum to singlets.
- Data Processing: Similar to 1H NMR, the FID is processed via Fourier transform, phasing, and baseline correction. Chemical shifts are referenced to the TMS signal at δ 0.00 ppm.

Alternative 2: Mass Spectrometry (MS)

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Principle: Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. It provides the molecular weight of the compound and, through fragmentation patterns, offers clues about its structure. For halogenated compounds, MS is particularly diagnostic.

Key Diagnostic Feature: Bromine has two major isotopes, ^{79}Br and ^{81}Br, in nearly a 1:1 natural abundance.[7] This results in a characteristic isotopic pattern for the molecular ion (M^+) peak. A compound containing one bromine atom will show two peaks of almost equal intensity, one for the molecule with ^{79}Br (M) and one for the molecule with ^{81}Br (M+2). This provides definitive evidence for the presence of a single bromine atom.[8] The molecular formula of **3-(Bromomethyl)cyclohexan-1-one** is $C_7H_{11}BrO$, with a monoisotopic mass of approximately 189.99 g/mol .[9][10]

Experimental Protocol:

- Sample Introduction: A dilute solution of the compound in a volatile solvent (e.g., methanol or acetonitrile) is injected into the mass spectrometer.
- Ionization: Electron Impact (EI) is a common ionization method that causes fragmentation, providing structural information. Electrospray Ionization (ESI) is a softer technique that often preserves the molecular ion, which is useful for confirming the molecular weight.[11]
- Mass Analysis: The ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: The detector records the abundance of ions at each m/z value, generating the mass spectrum.

Alternative 3: Infrared (IR) Spectroscopy

Principle: Infrared (IR) spectroscopy measures the vibrations of bonds within a molecule. It is an excellent technique for identifying the presence of specific functional groups.

Key Diagnostic Absorptions:

- C=O Stretch (Ketone): A strong, sharp absorption band is expected around 1715 cm^{-1}, which is characteristic of a six-membered ring ketone.[12]

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- C-H Stretch (sp^3): Absorption bands will be present just below 3000 cm^{-1} (typically 2850-2960 cm^{-1}), corresponding to the C-H bonds of the cyclohexane ring and methyl group.[13]
- C-Br Stretch: A weaker absorption in the fingerprint region, typically between 500-600 cm^{-1}, indicates the presence of the carbon-bromine bond.

Experimental Protocol:

- Sample Application: A small amount of the neat liquid sample is placed directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory. ATR is a modern, rapid technique that requires minimal sample preparation.
- Data Acquisition: The IR spectrum is recorded by scanning the mid-infrared range (4000-400 cm^{-1}).
- Data Analysis: The resulting spectrum is analyzed for the presence of characteristic absorption bands corresponding to the molecule's functional groups.

Section 3: Synthesizing the Data - A Multi-Technique Approach

No single technique provides all the necessary information. True analytical rigor comes from the synergistic use of multiple methods.

Comparison of Analytical Techniques

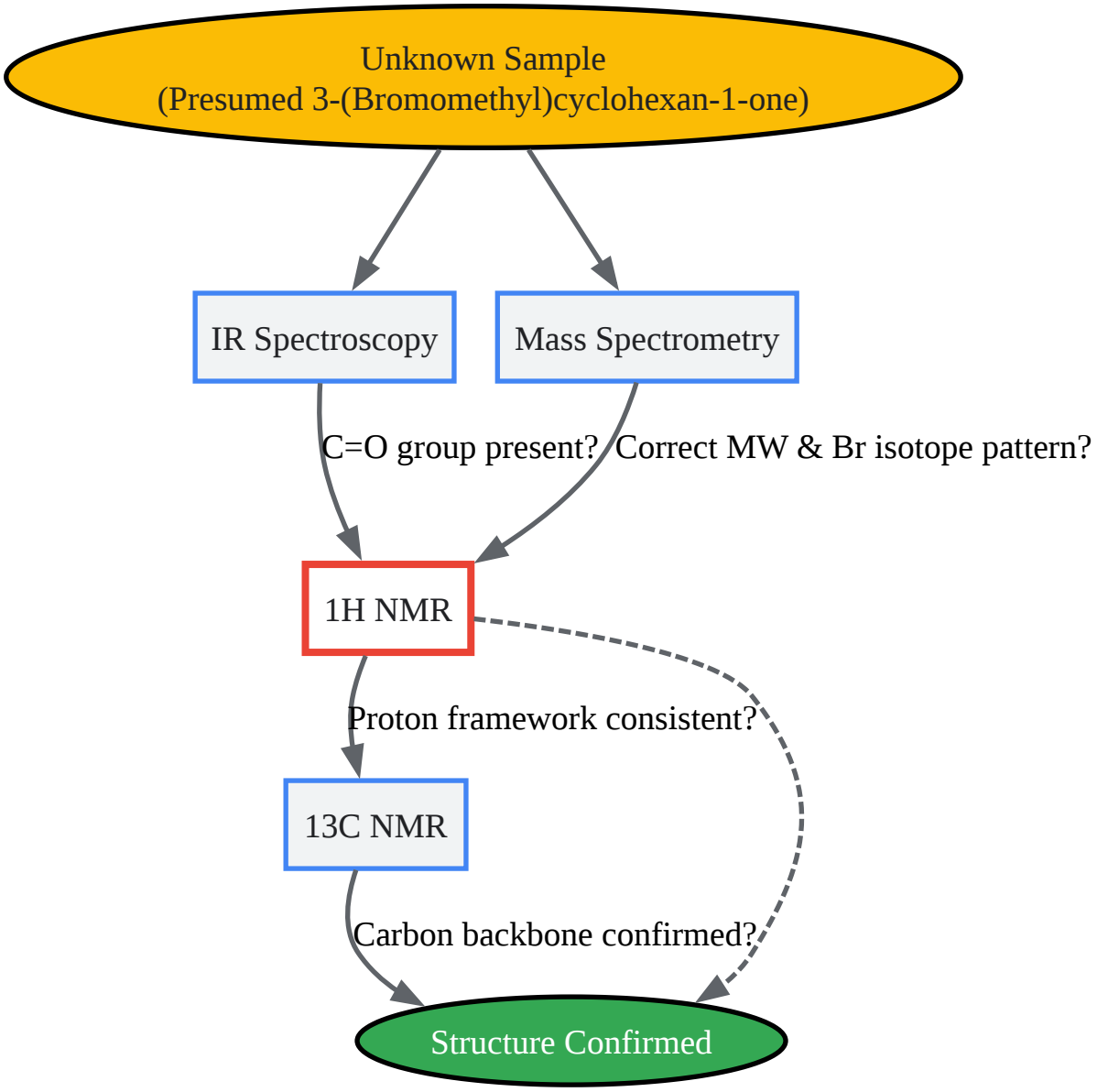
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Technique	Information Provided	Strengths	Limitations
1H NMR	Detailed C-H framework, proton environments, connectivity through coupling.	High resolution, provides detailed structural connectivity.	Does not directly give molecular weight; complex spectra can be difficult to interpret.
^{13}C NMR	Number of unique carbons, chemical environment of carbons (e.g., C=O).	Complements 1H NMR, confirms carbon backbone.	Low sensitivity, requires more sample or longer acquisition time.
Mass Spec.	Molecular weight, elemental composition (from isotopic patterns).	High sensitivity, confirms molecular formula, diagnostic for halogens.	Provides limited connectivity information, isomers can be indistinguishable.
IR Spec.	Presence of functional groups (C=O, C-Br).	Fast, requires minimal sample, excellent for functional group identification.	Provides no information on the overall molecular framework or connectivity.

Integrated Workflow for Unambiguous Structure Elucidation

A robust analytical strategy uses these techniques in a logical sequence to build a complete and validated picture of the molecular structure.

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Caption: Integrated workflow for the structural elucidation of a target molecule.

Conclusion

The analysis of **3-(Bromomethyl)cyclohexan-1-one** by 1H NMR spectroscopy provides unparalleled detail regarding its proton framework and stereochemical complexity. The predicted chemical shifts, integrations, and coupling patterns serve as a robust blueprint for experimental verification. However, for the level of certainty required in research and drug development, a conclusion drawn from a single technique is insufficient. By integrating the

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complementary data from ^{13}C NMR (confirming the carbon skeleton), Mass Spectrometry (verifying molecular weight and elemental composition), and IR Spectroscopy (identifying key functional groups), a researcher can construct an unassailable, self-validating case for the structure and purity of the compound. This multi-technique approach represents the gold standard in modern analytical chemistry, ensuring both scientific integrity and confidence in subsequent synthetic applications.

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